

Essential Safety and Handling Precautions for JNJ-77242113 (Icotrokinra)

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Compound of Interest

Compound Name: JNJ-3534

Cat. No.: B1192960

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Disclaimer: The following guidance is based on general best practices for handling potent, investigational pharmaceutical compounds in a laboratory setting. No specific Safety Data Sheet (SDS) for JNJ-77242113 (also known as Icotrokinra) was publicly available at the time of this writing. It is assumed that the user request for "**JNJ-3534**" contained a typographical error and refers to JNJ-77242113. Researchers must consult their institution's Environmental Health and Safety (EHS) department and perform a formal risk assessment before handling this or any other investigational drug.

JNJ-77242113 is an investigational, orally administered peptide designed to be a potent and selective antagonist of the interleukin-23 receptor.[1][2] As with any pharmacologically active substance, particularly new chemical entities with limited toxicological data, it is crucial to handle JNJ-77242113 with a high degree of caution to minimize occupational exposure.[3]

Personal Protective Equipment (PPE)

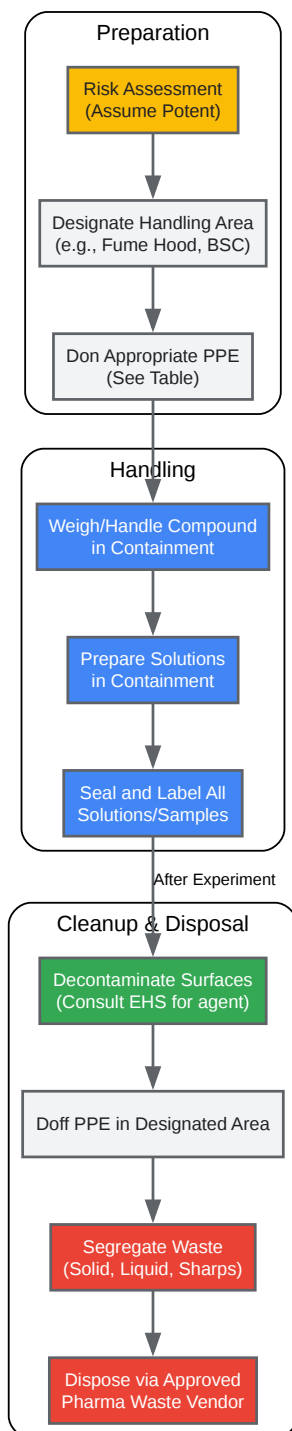
The primary methods for exposure control are engineering controls (e.g., fume hoods, isolators); PPE should be used as a critical secondary barrier.[4][5] The following table summarizes the recommended PPE for handling JNJ-77242113 in a research laboratory setting.

Protection Type	Recommended PPE	Key Specifications and Procedures
Eye/Face Protection	Safety Goggles or Face Shield	Goggles should be worn for all procedures. A face shield over safety glasses is required when there is a significant risk of splashes. [6]
Skin Protection	Disposable, Low-Permeability Gown	Gown should be solid-front with long sleeves and tight-fitting cuffs. [7]
Double Gloves	Wear two pairs of powder-free nitrile gloves. The inner glove should be tucked under the gown cuff, and the outer glove should extend over the cuff. [7] Change the outer glove immediately if contaminated or torn. [7]	
Shoe Covers	Recommended when working in a designated potent compound handling area to prevent tracking of contaminants. [8]	
Respiratory Protection	N95 Respirator or Higher	A NIOSH-approved respirator is recommended, especially when handling the powdered form of the compound outside of a containment device. [8] Use requires a medical evaluation and fit-testing.

Safe Handling and Operational Workflow

A systematic approach is essential for safely handling potent investigational compounds. The following workflow outlines the key steps from preparation to disposal.

Safe Handling Workflow for Potent Investigational Compounds



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Safe handling workflow for potent compounds.

Disposal Plan

All waste generated from handling JNJ-77242113 must be considered pharmaceutical waste and disposed of according to institutional and regulatory guidelines.

- Waste Segregation: Properly segregate waste streams.[9]
 - Solid Waste: Contaminated PPE (gloves, gowns, shoe covers), weigh papers, and consumables should be placed in a clearly labeled, sealed container for pharmaceutical waste.
 - Liquid Waste: Unused solutions or contaminated solvents should be collected in a designated, sealed, and properly labeled hazardous waste container.
 - Sharps: Needles, syringes, and other contaminated sharps must be disposed of in an approved sharps container.[10]
- Disposal Procedures: All used and unused investigational medications must be destroyed in accordance with the Federal Resource Conservation and Recovery Act (RCRA) and any other applicable regulations.[11][12]
 - Do not dispose of this compound or its waste down the drain or in regular trash.
 - Contact your institution's EHS department to arrange for pickup and disposal by a licensed pharmaceutical waste vendor.[13]
 - Maintain a clear chain of custody and documentation for all disposed materials.[10]

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